

# Electrochemical Applications of Titanium Diboride (TiB<sub>2</sub>) Electrodes: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Titanium diboride*

Cat. No.: *B577251*

[Get Quote](#)

## Introduction

**Titanium diboride** (TiB<sub>2</sub>) is a ceramic material renowned for its exceptional hardness, high melting point, excellent thermal and electrical conductivity, and remarkable chemical stability.<sup>[1]</sup><sup>[2]</sup> These properties make it a highly attractive candidate for a variety of demanding electrochemical applications. TiB<sub>2</sub> can be synthesized through several methods, including powder metallurgy, electrodeposition, and self-propagating high-temperature synthesis.<sup>[1]</sup><sup>[3]</sup><sup>[4]</sup> Its utility spans from high-temperature molten salt electrolysis to advanced energy storage and sensing, positioning it as a versatile material for researchers and industry professionals. This document provides detailed application notes and protocols for the use of TiB<sub>2</sub> electrodes in several key electrochemical fields.

## Application 1: Anodes for Molten Salt Electrolysis

**Titanium diboride's** high melting point, excellent electrical conductivity, and resistance to harsh chemical environments make it a promising anode material for high-temperature molten salt electrolysis.<sup>[3]</sup> This process is crucial for the electrowinning of metals and the electrochemical conversion of waste products like CO<sub>2</sub> into valuable carbon-based materials.<sup>[3]</sup>

## Quantitative Data Summary

Parameter	Value	Conditions	Reference
Sintering Temperature Effect	Higher conductivity and better densification at 1100 °C	Sintering for 6 hours	[3]
Corrosion Rate	$1.38 \times 10^{-3} \text{ g cm}^{-2} \text{ h}^{-1}$	Potentiostatic electrolysis for 100 hours in $\text{CaCl}_2$ -CaO molten salt	[5]
Anode Overvoltage	0.1 to 0.2 V	Current density range of 0.6-1.0 A/cm <sup>2</sup> in cryolite-alumina melts (for $\text{SnO}_2$ anode, for comparison)	[5]
Passivation Mechanism	Formation of $\text{CaTiO}_3$ passivation film	During anodic polarization in $\text{CaCl}_2$ -CaO molten salt	[5]

## Experimental Protocols

### Protocol 1: Fabrication of $\text{TiB}_2$ Anode via Powder Metallurgy

This protocol describes the synthesis of a  $\text{TiB}_2$  pellet anode using the powder metallurgy method, as detailed in the study of its application in molten salt electrolysis.[3]

- Powder Preparation: Begin with commercially available  $\text{TiB}_2$  powder.
- Compaction: Form a pellet from the  $\text{TiB}_2$  powder using a compaction process. The specific pressure and die set will depend on the desired final dimensions.
- Sintering: Place the compacted pellet in a high-temperature furnace.
  - Increase the temperature to the desired sintering temperature (e.g., 800 °C, 900 °C, 1000 °C, or 1100 °C).[3]

- Maintain the sintering temperature for a specified duration (e.g., 6 hours).[3]
- Allow the furnace to cool down to room temperature. The sample sintered at 1100 °C for 6 hours has shown the best properties for an anode material.[3]
- Characterization:
  - Use Scanning Electron Microscopy (SEM) to observe the grain structure and densification.
  - Employ Energy Dispersive X-ray (EDX) and X-ray Diffraction (XRD) to analyze the elemental composition and phase purity of the sintered pellet.[3]

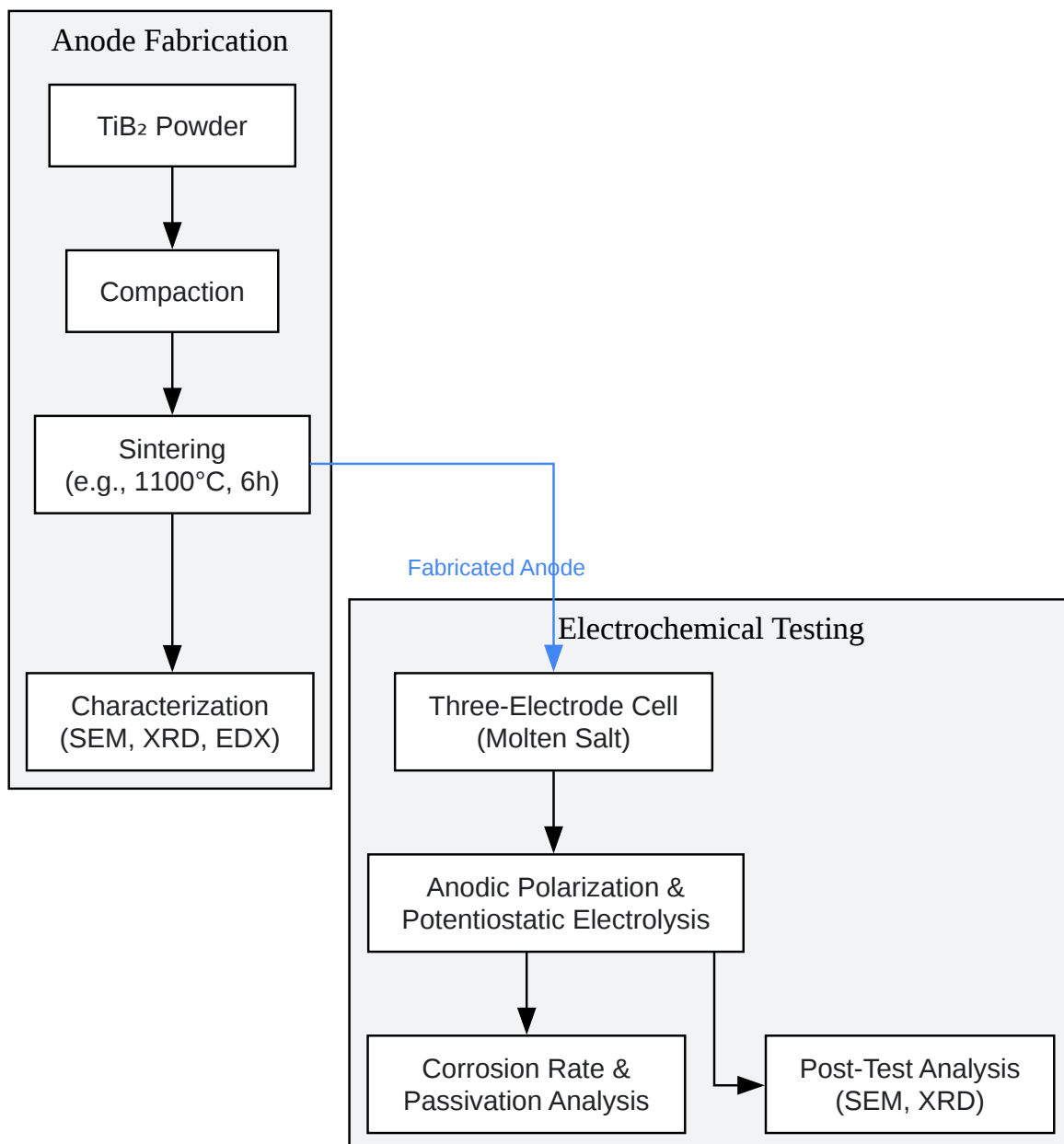
## Protocol 2: Electrochemical Testing in Molten Salt

This protocol outlines the procedure for evaluating the anodic behavior of the fabricated  $\text{TiB}_2$  electrode in a molten salt electrolyte.

- Electrochemical Cell Setup:
  - Use a three-electrode configuration within a high-temperature electrochemical cell.
  - The fabricated  $\text{TiB}_2$  pellet serves as the working electrode (anode).
  - A platinum wire or plate can be used as the counter electrode.
  - A suitable reference electrode for molten salt systems, such as  $\text{Ag}/\text{AgCl}$ , should be used.
- Electrolyte Preparation: Prepare the molten salt electrolyte, for example, a  $\text{CaCl}_2$ - $\text{CaO}$  mixture.[5]
- Electrochemical Measurements:
  - Heat the cell to the desired operating temperature to melt the salt electrolyte.
  - Perform anodic polarization scans to investigate the electrochemical behavior and passivation of the  $\text{TiB}_2$  anode.[5]
  - Conduct potentiostatic electrolysis for an extended period (e.g., 100 hours) to determine the corrosion rate.[5]

- Post-Mortem Analysis: After the experiment, analyze the surface of the TiB<sub>2</sub> anode using techniques like SEM and XRD to understand the formation mechanism of any passivation films.[5]

## Visualization



[Click to download full resolution via product page](#)

Caption: Workflow for TiB<sub>2</sub> anode fabrication and electrochemical testing.

## Application 2: Electrocatalysis for Water Splitting

Layered TiB<sub>2</sub> has shown potential as a catalyst for electrochemical energy reactions, including the hydrogen evolution reaction (HER) and the oxygen evolution reaction (OER), which are the two half-reactions of water splitting.<sup>[6][7][8]</sup> Its chemical stability and electrical conductivity are vital for these applications.

### Quantitative Data Summary

Parameter	Application	Value	Conditions	Reference
Overpotential (OER)	Water Oxidation	560 ± 20 mV	To achieve 10 mA cm <sup>-2</sup> in 1.0 M HClO <sub>4</sub>	[8]
Faradaic Efficiency (OER)	Water Oxidation	>96%	1.0 M HClO <sub>4</sub>	[8]
Dissolution Rate (OER)	Water Oxidation	0.24 µg cm <sup>-2</sup> h <sup>-1</sup>	pH 0 electrolyte	[8]
Current Density (HER)	Hydrogen Evolution	Increased with blue and green light illumination	TiB <sub>2</sub> flakes on Au grating	[9]

## Experimental Protocols

### Protocol 3: Preparation of TiB<sub>2</sub> Catalyst Ink

This protocol describes the preparation of a catalyst ink for electrode modification.

- **Material Preparation:** Use commercially available TiB<sub>2</sub> microparticles or synthesize TiB<sub>2</sub> flakes via exfoliation in a water/alcohol mixture using high-power ultrasound.<sup>[8][9]</sup>
- **Ink Formulation:**
  - Disperse a specific amount of TiB<sub>2</sub> powder in a solvent mixture (e.g., deionized water, isopropanol, and Nafion solution).

- Sonication of the mixture is required to ensure a homogeneous dispersion.
- Electrode Coating:
  - Pipette a small volume of the catalyst ink onto the surface of a glassy carbon or other suitable working electrode.
  - Allow the solvent to evaporate, leaving a thin film of the  $\text{TiB}_2$  catalyst on the electrode surface.

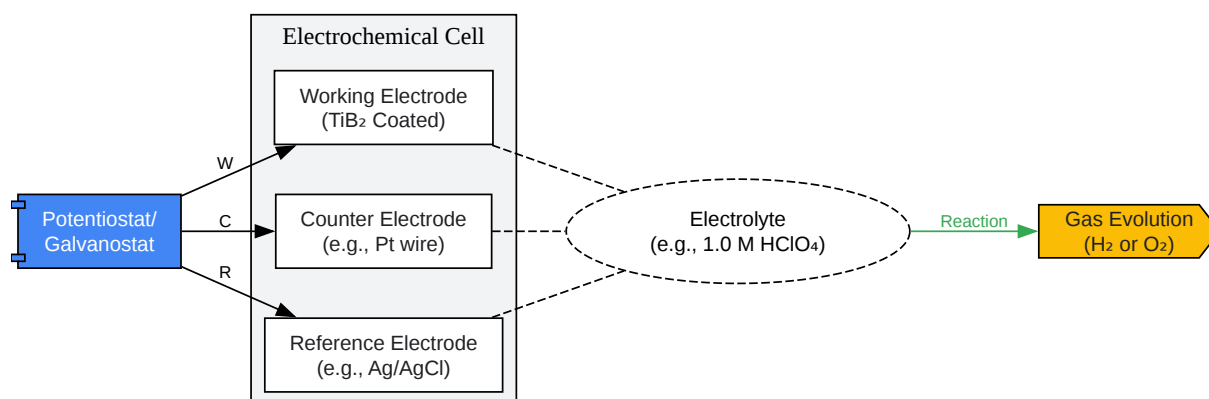
#### Protocol 4: Electrochemical Evaluation for Water Splitting

This protocol details the electrochemical measurements to assess the catalytic activity of the  $\text{TiB}_2$  electrode for HER or OER.

- Electrochemical Cell Setup:
  - Use a standard three-electrode configuration in a gas-tight electrochemical cell.
  - The  $\text{TiB}_2$ -modified electrode is the working electrode.
  - A platinum wire or graphite rod serves as the counter electrode.
  - An Ag/AgCl or saturated calomel electrode (SCE) is used as the reference electrode.[9]
- Electrolyte: Use an appropriate electrolyte, such as 0.5 M  $\text{H}_2\text{SO}_4$  for HER or 1.0 M  $\text{HClO}_4$  for OER in acidic media.[8]
- Measurements:
  - Perform Linear Sweep Voltammetry (LSV) to determine the overpotential required to drive the reaction.[9]
  - Use Chronoamperometry or Chronopotentiometry to assess the stability of the catalyst over time.
  - Electrochemical Impedance Spectroscopy (EIS) can be used to study the charge transfer kinetics.

- Product Quantification (for Faradaic Efficiency):
  - For OER, use a dissolved oxygen sensor to measure the amount of  $O_2$  produced.
  - For HER, use gas chromatography to quantify the  $H_2$  evolved.
  - Compare the measured amount of product to the theoretical amount calculated from the charge passed to determine the Faradaic efficiency.[8]

## Visualization



[Click to download full resolution via product page](#)

Caption: Three-electrode setup for water splitting experiments.

## Application 3: Energy Storage - Supercapacitors and Batteries

The high electrical conductivity and layered structure of TiB<sub>2</sub> make it a candidate for electrode materials in energy storage devices like supercapacitors and lithium-ion batteries.[10][11]

## Quantitative Data Summary

Parameter	Application	Value	Conditions	Reference
Energy Density	Supercapacitor	0.0028 Wh kg <sup>-1</sup>	At a power density of 113.3 W kg <sup>-1</sup>	[10]
Discharge Capacity	Li-ion Battery Anode	~380 mAh g <sup>-1</sup>	At a current rate of 0.025 A g <sup>-1</sup>	[11]
High-Rate Performance	Li-ion Battery Anode	174 mAh g <sup>-1</sup>	At a current rate of 1 A g <sup>-1</sup>	[11]
Cycling Stability	Li-ion Battery Anode	89.7% capacity retention	After 1000 cycles at 1 A g <sup>-1</sup>	[11]
Ultrafast Charging	Li-ion Battery Anode	50-60 mAh g <sup>-1</sup>	Charging in 9-14 s (15-20 A g <sup>-1</sup> )	[11]

## Experimental Protocols

### Protocol 5: Fabrication of a TiB<sub>2</sub>-based Supercapacitor

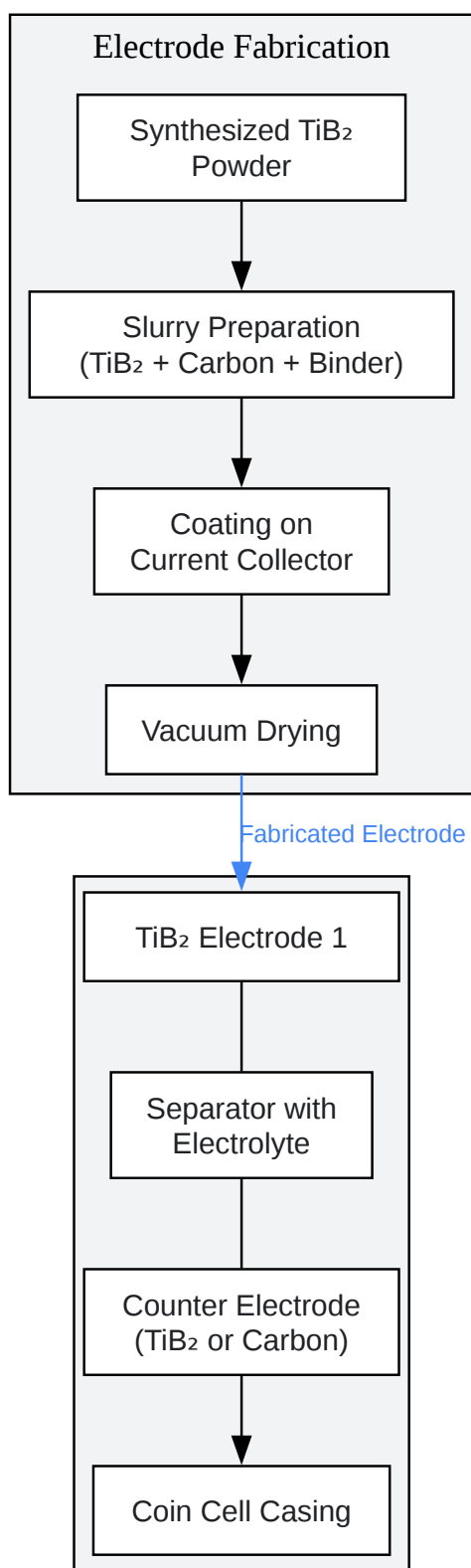
This protocol is based on the synthesis and testing of TiB<sub>2</sub> powders for supercapacitor applications.[10]

- **Electrode Material Synthesis:** Synthesize TiB<sub>2</sub> powders using a method like the citrate gel method, followed by heat treatment at high temperatures (e.g., 1400-1500 °C) in an inert atmosphere.[10]
- **Electrode Paste Preparation:**
  - Mix the synthesized TiB<sub>2</sub> powder with a conductive agent (e.g., carbon black) and a binder (e.g., PVDF) in a solvent (e.g., NMP) to form a slurry.
- **Electrode Fabrication:**
  - Coat the slurry onto a current collector (e.g., nickel foam or carbon cloth).
  - Dry the electrode in a vacuum oven to remove the solvent.



- Cell Assembly:
  - Assemble a symmetric or asymmetric supercapacitor in a coin cell or Swagelok-type cell.
  - For a symmetric device, use two identical  $\text{TiB}_2$  electrodes. For an asymmetric device, use a different counter electrode material (e.g., activated carbon).[\[10\]](#)
  - A separator soaked in a suitable electrolyte (e.g., an aqueous or organic electrolyte) is placed between the electrodes.
- Electrochemical Characterization:
  - Perform Cyclic Voltammetry (CV) to evaluate the capacitive behavior.
  - Use Galvanostatic Charge-Discharge (GCD) cycles to determine the specific capacitance, energy density, and power density.[\[10\]](#)
  - Conduct Electrochemical Impedance Spectroscopy (EIS) to analyze the internal resistance and ion diffusion characteristics.

## Visualization



[Click to download full resolution via product page](#)

Caption: Process flow for supercapacitor fabrication and assembly.

This document provides a foundational overview and protocols for several key electrochemical applications of TiB<sub>2</sub> electrodes. Researchers are encouraged to adapt these protocols to their specific experimental setups and objectives. The unique combination of properties offered by **titanium diboride** ensures its continued exploration for next-generation electrochemical technologies.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Titanium diboride - Wikipedia [en.wikipedia.org]
- 2. Recent Progress in Materials | Review on the Development of Titanium Diboride Ceramics [lidsen.com]
- 3. Titanium diboride anode development by powder metallurgy for molten salt electrolysis [erepo.usm.my]
- 4. d-nb.info [d-nb.info]
- 5. researchgate.net [researchgate.net]
- 6. Layered titanium diboride: towards exfoliation and electrochemical applications. | Semantic Scholar [semanticscholar.org]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. confer.cz [confer.cz]
- 10. Structural characterization and electrochemical performance of titanium diboride (TiB<sub>2</sub>) powders synthesized by citrate gel method - Sabanci University Research Database [research.sabanciuniv.edu]
- 11. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Electrochemical Applications of Titanium Diboride (TiB<sub>2</sub>) Electrodes: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b577251#electrochemical-applications-of-titanium-diboride-electrodes]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)